

# Molecular Weight of 2,4,7,9-Tetramethyldecane-4,7-diol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4,7,9-Tetramethyldecane-4,7-diol

Cat. No.: B101085

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The molecular weight of **2,4,7,9-Tetramethyldecane-4,7-diol** is approximately 230.39 g/mol . This is determined by its chemical structure and the atomic masses of its constituent elements.

## Chemical Formula

The molecular formula for **2,4,7,9-Tetramethyldecane-4,7-diol** is  $C_{14}H_{30}O_2$ .<sup>[1][2]</sup> This indicates that a single molecule of the compound contains 14 carbon atoms, 30 hydrogen atoms, and 2 oxygen atoms.

## Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of all atoms in the molecule. The standard atomic weights used for this calculation are:

- Carbon (C): ~12.011 u<sup>[3][4][5][6]</sup>
- Hydrogen (H): ~1.008 u<sup>[7][8][9]</sup>
- Oxygen (O): ~15.999 u<sup>[10][11][12][13]</sup>

The calculation is as follows:  $(14 \times 12.011) + (30 \times 1.008) + (2 \times 15.999) = 230.392 \text{ u}$

This value is commonly expressed in grams per mole ( g/mol ) for macroscopic quantities.

## Data Summary

The table below provides a detailed breakdown of the elemental composition and contribution to the total molecular weight of **2,4,7,9-Tetramethyldecane-4,7-diol**.

Element	Symbol	Atomic Count	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (u)
Carbon	C	14	12.011	168.154
Hydrogen	H	30	1.008	30.240
Oxygen	O	2	15.999	31.998
Total	C <sub>14</sub> H <sub>30</sub> O <sub>2</sub>	46	230.392	

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)